

Spectroscopic Analysis of 1-(2-Hydroxy-5-propylphenyl)ethanone: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Hydroxy-5-propylphenyl)ethanone

CAS No.: 1990-24-5

Cat. No.: B1283104

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **1-(2-Hydroxy-5-propylphenyl)ethanone** (CAS No. 1990-24-5). Due to the limited availability of published spectroscopic data for this specific compound, this document outlines the standardized experimental protocols for acquiring ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data. To serve as a practical reference, illustrative data from the closely related analogue, 1-(2-Hydroxy-5-methylphenyl)ethanone, is presented and analyzed. This guide is intended to equip researchers with the necessary methodologies to obtain and interpret the spectroscopic profile of **1-(2-Hydroxy-5-propylphenyl)ethanone** for applications in chemical synthesis, drug discovery, and materials science.

Introduction

1-(2-Hydroxy-5-propylphenyl)ethanone is a substituted aromatic ketone with potential applications as an intermediate in the synthesis of pharmaceuticals and other specialty

chemicals. Accurate and comprehensive spectroscopic data is paramount for its unambiguous identification, purity assessment, and structural elucidation. This guide details the standard operating procedures for obtaining critical spectroscopic data.

Predicted Spectroscopic Data of 1-(2-Hydroxy-5-propylphenyl)ethanone

While experimental spectra for **1-(2-Hydroxy-5-propylphenyl)ethanone** are not readily available in public databases, the following tables outline the expected chemical shifts and spectral features based on the analysis of structurally similar compounds and spectroscopic prediction tools.

Predicted ^1H NMR Data

Table 1: Predicted ^1H NMR Chemical Shifts for **1-(2-Hydroxy-5-propylphenyl)ethanone**

Protons	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
OH	~12.0	s	1H	-
Ar-H (ortho to C=O)	~7.6	d	1H	~2.5
Ar-H (meta to C=O)	~7.2	dd	1H	~8.5, 2.5
Ar-H (para to C=O)	~6.9	d	1H	~8.5
-CH ₂ - (propyl)	~2.5	t	2H	~7.5
-CH ₂ - (propyl)	~1.6	sextet	2H	~7.5
-CH ₃ (propyl)	~0.9	t	3H	~7.5
-C(O)CH ₃	~2.6	s	3H	-

Note: Predicted values in CDCl₃. The phenolic proton shift can be broad and variable.

Predicted ^{13}C NMR Data

Table 2: Predicted ^{13}C NMR Chemical Shifts for **1-(2-Hydroxy-5-propylphenyl)ethanone**

Carbon	Chemical Shift (δ , ppm)
C=O	~204
Ar-C (ipso, OH)	~162
Ar-C (ipso, C=O)	~118
Ar-C (ipso, propyl)	~138
Ar-CH (ortho to C=O)	~130
Ar-CH (meta to C=O)	~128
Ar-CH (para to C=O)	~119
-CH ₂ - (propyl)	~37
-CH ₂ - (propyl)	~24
-CH ₃ (propyl)	~14
-C(O)CH ₃	~26

Note: Predicted values in CDCl_3 .

Predicted Infrared (IR) Spectroscopy Data

Table 3: Predicted IR Absorption Bands for **1-(2-Hydroxy-5-propylphenyl)ethanone**

Functional Group	Wavenumber (cm ⁻¹)	Intensity
O-H (phenolic)	3400-3100	Broad, Strong
C-H (aromatic)	3100-3000	Medium
C-H (aliphatic)	2960-2850	Medium-Strong
C=O (ketone)	1680-1650	Strong
C=C (aromatic)	1600-1450	Medium-Strong
C-O (phenolic)	1280-1180	Strong

Predicted Mass Spectrometry (MS) Data

Table 4: Predicted Key Mass-to-Charge Ratios (m/z) for **1-(2-Hydroxy-5-propylphenyl)ethanone**

Fragment	m/z	Relative Intensity
[M] ⁺	178	Moderate
[M - CH ₃] ⁺	163	High
[M - C ₃ H ₇] ⁺	135	Moderate

Note: Predicted for Electron Ionization (EI) Mass Spectrometry.

Experimental Protocols

The following sections provide detailed methodologies for acquiring the spectroscopic data for **1-(2-Hydroxy-5-propylphenyl)ethanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Weighing: Accurately weigh 5-10 mg of **1-(2-Hydroxy-5-propylphenyl)ethanone** for ¹H NMR and 20-50 mg for ¹³C NMR into a clean, dry vial.
- Solvent Addition: Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃) to the vial.

- Dissolution: Gently swirl or vortex the vial to ensure complete dissolution of the sample.
- Transfer: Using a Pasteur pipette with a cotton or glass wool plug, filter the solution into a clean, dry 5 mm NMR tube.
- Capping: Securely cap the NMR tube.
- Instrument Setup: Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Locking and Shimming: Lock onto the deuterium signal of the solvent and perform automated or manual shimming to optimize the magnetic field homogeneity.
- ^1H NMR Acquisition:
 - Set the spectral width to approximately 16 ppm.
 - Use a 30-45° pulse angle.
 - Set the relaxation delay to 1-2 seconds.
 - Acquire 8-16 scans for a standard spectrum.
- ^{13}C NMR Acquisition:
 - Set the spectral width to approximately 240 ppm.
 - Use a proton-decoupled pulse sequence.
 - Set the relaxation delay to 2-5 seconds.
 - Acquire a sufficient number of scans (typically several hundred to thousands) to achieve an adequate signal-to-noise ratio.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID) to obtain the final spectrum. Calibrate the chemical shifts relative to the residual solvent peak or an internal standard (e.g., TMS at 0.00 ppm).

Infrared (IR) Spectroscopy

- Crystal Cleaning: Clean the ATR crystal with a suitable solvent (e.g., isopropanol) and allow it to dry completely.
- Background Scan: Record a background spectrum of the empty ATR accessory.
- Sample Application: Place a small amount of the solid **1-(2-Hydroxy-5-propylphenyl)ethanone** onto the center of the ATR crystal.
- Pressure Application: Lower the ATR press and apply consistent pressure to ensure good contact between the sample and the crystal.
- Spectrum Collection: Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

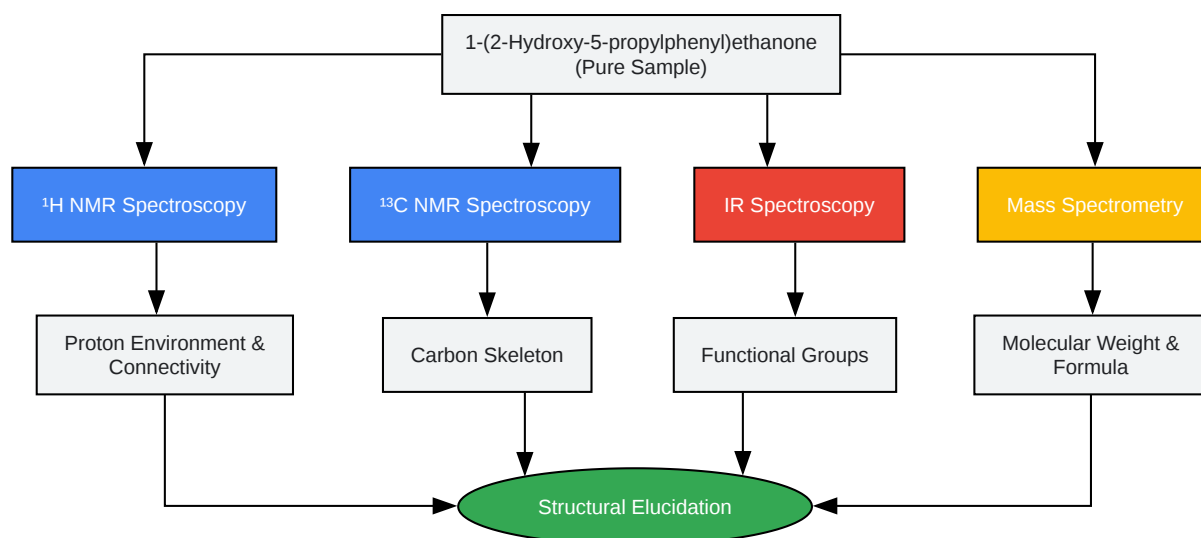
Mass Spectrometry (MS)

- Solution Preparation: Prepare a dilute solution of **1-(2-Hydroxy-5-propylphenyl)ethanone** (approximately 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Vial Transfer: Transfer the solution to an autosampler vial.
- GC Method:
 - Injector Temperature: 250 °C.
 - Oven Program: Start at a suitable temperature (e.g., 100 °C), hold for 1-2 minutes, then ramp at 10-20 °C/min to a final temperature of 280-300 °C.
 - Carrier Gas: Helium at a constant flow rate.
- MS Method (EI):
 - Ion Source Temperature: 230 °C.

- Electron Energy: 70 eV.
- Mass Range: Scan from m/z 40 to 400.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Workflow and Data Integration

The characterization of **1-(2-Hydroxy-5-propylphenyl)ethanone** involves a logical workflow, integrating data from multiple spectroscopic techniques to build a comprehensive structural profile.



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Caption: Spectroscopic analysis workflow for structural elucidation.

Conclusion

This technical guide provides a framework for the spectroscopic characterization of **1-(2-Hydroxy-5-propylphenyl)ethanone**. While experimental data for this specific molecule is not widely published, the detailed protocols for ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry

outlined herein offer a clear path for researchers to obtain this critical information. The provided predicted data serves as a useful benchmark for the analysis and interpretation of experimentally acquired spectra. Adherence to these standardized methods will ensure the generation of high-quality, reproducible data essential for research and development in the chemical and pharmaceutical industries.

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